

vapor pressure and boiling point of 2-Phenoxyethyl isobutyrate

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Compound of Interest

Compound Name: 2-Phenoxyethyl isobutyrate

Cat. No.: B122394

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An In-depth Technical Guide on the Physicochemical Properties of **2-Phenoxyethyl Isobutyrate**

Introduction

2-Phenoxyethyl isobutyrate (CAS No. 103-60-6) is an organic compound classified as an aryl alkyl alcohol simple acid ester.[1] It is a colorless liquid known for its sweet, fruity, and floral aroma, which has led to its extensive use as a fragrance ingredient in cosmetics, perfumes, and various household products.[2][3] Beyond its olfactory properties, **2-Phenoxyethyl isobutyrate** is also utilized as a pharmaceutical intermediate and has been identified as an antagonist of the olfactory receptor OR2AT4, which is expressed in human primary keratinocytes.[4] This dual utility in cosmetics and pharmacology makes a thorough understanding of its physicochemical properties, such as vapor pressure and boiling point, essential for researchers, scientists, and professionals in drug development. This guide provides a detailed overview of these core properties, experimental methodologies for their determination, and the compound's synthesis pathway.

Quantitative Physicochemical Data

The vapor pressure and boiling point of **2-Phenoxyethyl isobutyrate** have been reported under various conditions. The following table summarizes the available quantitative data from multiple sources for ease of comparison.

Property	Value	Conditions	Reference(s)
Boiling Point	275 °C	@ 760 mmHg (Atmospheric Pressure)	[5][6]
265 °C	@ 760 mmHg (Atmospheric Pressure)	[7][8]	
182 °C	Not Specified	[9]	
127 °C	@ 4 mmHg	[10]	
125-127 °C	@ 4 mmHg	[8][11]	
Vapor Pressure	0.77 hPa	@ 25 °C (77 °F)	
0.01 mm Hg	@ 25 °C	[5]	
0.006 mmHg	@ 25 °C	[7][8]	
0.00397 mmHg	@ 20 °C	[6]	
0.77 Pa	@ 25 °C	[2][11]	

Experimental Protocols for Determination of Physicochemical Properties

Accurate determination of boiling point and vapor pressure is critical for the purification, handling, and application of chemical compounds. The following sections describe detailed methodologies for these measurements as applicable to organic esters like **2-Phenoxyethyl isobutyrate**.

Boiling Point Determination

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[12] This property is a key indicator of a substance's purity.[13][14]

1. Thiele Tube Method

This micro-method is suitable for small sample volumes.[\[15\]](#)

- Apparatus: Thiele tube, mineral oil, thermometer, small test tube (or fusion tube), and a sealed-end capillary tube.
- Procedure:
 - Fill the Thiele tube with mineral oil to a level above the top of the side-arm.
 - Add approximately 0.5 mL of **2-Phenoxyethyl isobutyrate** to the small test tube.
 - Place the capillary tube, with its open end downwards, into the test tube containing the sample.
 - Attach the test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
 - Insert the thermometer assembly into the Thiele tube, immersing the sample and thermometer bulb in the oil.[\[15\]](#)
 - Gently heat the side arm of the Thiele tube with a Bunsen burner. This will induce convection currents in the oil, ensuring uniform heating.
 - As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Continue heating until a continuous and vigorous stream of bubbles is observed.[\[15\]](#)
 - Remove the heat source and allow the apparatus to cool.
 - The boiling point is the temperature at which the stream of bubbles ceases and the liquid is drawn back into the capillary tube.[\[15\]](#)

2. Simple Distillation Method

This method is appropriate when a larger quantity of the substance is available and purification is also a goal.[\[15\]](#)[\[16\]](#)

- Apparatus: Distilling flask, condenser, receiving flask, thermometer, heating mantle, and boiling chips.
- Procedure:
 - Place at least 5 mL of **2-Phenoxyethyl isobutyrate** and a few boiling chips into the distilling flask.[\[15\]](#)
 - Assemble the distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor.[\[15\]](#)
 - Begin heating the distilling flask.
 - The liquid will begin to boil and its vapor will travel into the condenser.
 - Record the temperature when the vapor temperature stabilizes as the liquid condenses and collects in the receiving flask. This stable temperature is the boiling point.
 - It is crucial to record the atmospheric pressure at the time of the measurement, as boiling point is pressure-dependent.[\[16\]](#)

Vapor Pressure Determination

Vapor pressure is a measure of a substance's volatility. Several methods can be employed for its determination, particularly for compounds with low volatility.

1. Static Method

This direct method involves measuring the pressure of the vapor in equilibrium with its liquid phase in a closed system.[\[17\]](#)

- Apparatus: A thermostatically controlled sample cell connected to a pressure-measuring device (e.g., a capacitance diaphragm manometer) and a vacuum line.
- Procedure:

- Introduce a small, degassed sample of **2-Phenoxyethyl isobutyrate** into the sample cell. The sample must be thoroughly degassed to remove any dissolved air that would contribute to the total pressure.
- Evacuate the system to a high vacuum to remove any residual air.
- Isolate the sample cell from the vacuum pump.
- Allow the sample to equilibrate at a precise, constant temperature. The liquid will evaporate until the vapor phase is saturated.
- The pressure measured by the manometer at equilibrium is the vapor pressure of the substance at that temperature.
- Measurements can be repeated at various temperatures to establish a vapor pressure curve.

2. Transpiration (Gas Saturation) Method

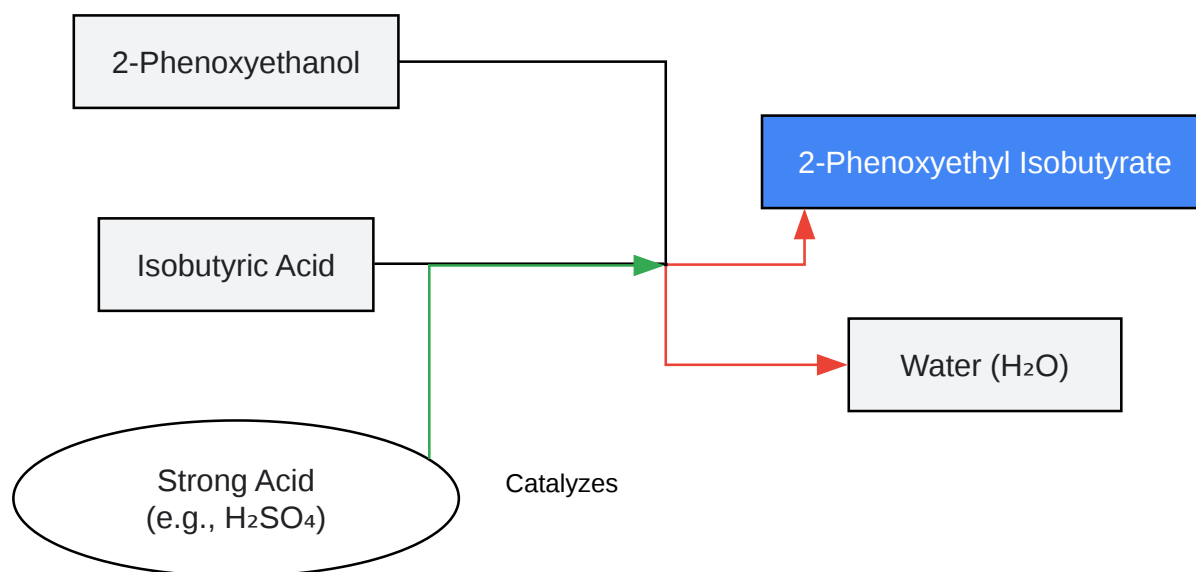
This dynamic method is suitable for substances with very low vapor pressures.[\[18\]](#)

- Apparatus: A temperature-controlled saturator cell, an inert carrier gas supply with a precise flow controller, and a trapping system.
- Procedure:
 - A known volume of an inert carrier gas (e.g., nitrogen or argon) is passed at a slow, constant flow rate through or over the sample of **2-Phenoxyethyl isobutyrate**, which is maintained at a constant temperature.[\[18\]](#)
 - The carrier gas becomes saturated with the vapor of the substance.
 - The vapor is then transported to a cold trap or an analytical system (like a gas chromatograph) where the amount of evaporated substance is quantified.[\[19\]](#)
 - The vapor pressure (P) can be calculated using the ideal gas law from the mass of the condensed vapor (m), the total volume of the carrier gas passed (V), the molar mass of the substance (M), and the temperature (T).

Synthesis Pathway

2-Phenoxyethyl isobutyrate is synthesized via an acid-catalyzed esterification reaction.[6]

The process involves the reaction between 2-phenoxyethanol and isobutyric acid.



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Caption: Synthesis of **2-Phenoxyethyl Isobutyrate** via Fischer Esterification.

Applications in Research and Drug Development

While primarily known as a fragrance, **2-Phenoxyethyl isobutyrate** holds relevance for the pharmaceutical industry.

- **Pharmaceutical Intermediate:** It serves as a building block in the synthesis of more complex molecules.[4] Its ester and ether functionalities provide reaction sites for creating new chemical entities.
- **Drug Delivery Research:** The physicochemical properties of esters are crucial in the design of prodrugs. Prodrugs are inactive compounds that are metabolized in the body to release an active drug. This strategy is used to improve a drug's solubility, permeability, and overall pharmacokinetics.[20] Understanding the properties of ester-containing molecules like **2-Phenoxyethyl isobutyrate** can inform the design of novel drug delivery systems.

- **Biological Activity:** Its role as an antagonist for the olfactory receptor OR2AT4 suggests potential applications in dermatological research or in modulating cellular pathways involving this receptor. This opens avenues for investigating its effects on skin biology and related therapeutic areas.

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